Spectroscopic Characterization of Glycine Allyl Ester Hydrochloride: A Technical Guide

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Compound of Interest

Compound Name:	*Glycine allyl ester hydrochloride*
CAS No.:	*144156-16-1*
Cat. No.:	*B2724487*

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This guide provides an in-depth analysis of the spectroscopic data for **Glycine allyl ester hydrochloride** ($C_5H_{10}ClNO_2$), a key intermediate in synthetic organic chemistry and drug development. As a Senior Application Scientist, the following sections will not only present the expected spectroscopic data but also delve into the rationale behind the experimental choices and the interpretation of the resulting spectra. This document is intended for researchers, scientists, and professionals in drug development who require a thorough understanding of the structural characterization of this compound.

Molecular Structure and Spectroscopic Overview

Glycine allyl ester hydrochloride is the hydrochloride salt of the allyl ester of the amino acid glycine. The presence of the primary amine as a hydrochloride salt, the ester functional group, and the terminal alkene of the allyl group gives rise to a unique spectroscopic fingerprint. This guide will cover the theoretical and practical aspects of its characterization by Nuclear Magnetic Resonance (NMR) Spectroscopy, Infrared (IR) Spectroscopy, and Mass Spectrometry (MS).

Caption: Molecular structure of **Glycine allyl ester hydrochloride**.

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Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for elucidating the carbon-hydrogen framework of a molecule. For **Glycine allyl ester hydrochloride**, both ^{1}H and ^{13}C NMR are essential for unambiguous structure confirmation.

^{1}H NMR Spectroscopy

Experimental Protocol: Acquiring the ^{1}H NMR Spectrum

- Sample Preparation: Dissolve approximately 5-10 mg of **Glycine allyl ester hydrochloride** in 0.7 mL of a deuterated solvent such as Deuterium Oxide (D_2O) or Methanol-d_4 (CD_3OD). D_2O is a good choice as the acidic N^+H_3 protons will exchange with deuterium, simplifying the spectrum.
- Instrument Setup:
  - Use a 400 MHz or higher field NMR spectrometer for better signal dispersion.
  - Shim the magnetic field to achieve optimal resolution.
  - Set the spectral width to cover the expected chemical shift range (typically 0-12 ppm).
  - The number of scans can be set to 16 or 32 for a good signal-to-noise ratio.
- Data Acquisition: Acquire the Free Induction Decay (FID).
- Data Processing:
  - Apply a Fourier transform to the FID.
  - Phase the spectrum to obtain pure absorption peaks.
  - Calibrate the chemical shift scale using the residual solvent peak (e.g., D_2O at ~4.79 ppm).
  - Integrate the signals to determine the relative number of protons.

Predicted ^{1}H NMR Data (400 MHz, D_2O)

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Chemical Shift (δ, ppm)	Multiplicity	Integration	Assignment
~5.95	ddt	1H	-CH=CH_2
~5.40	dq	1H	-CH=CH_2 (trans)
~5.30	dq	1H	-CH=CH_2 (cis)
~4.75	dt	2H	-O-CH_2-CH=
~4.05	s	2H	N^+H_3-CH_2-C=O

Interpretation and Rationale:

- The alkene protons are the most downfield due to the deshielding effect of the double bond. The proton on the internal carbon (~5.95 ppm) will appear as a doublet of doublets of triplets (ddt) due to coupling with the terminal alkene protons and the adjacent methylene protons. The two terminal alkene protons will be diastereotopic and appear as distinct signals, likely as doublets of quartets (dq).
- The methylene protons of the allyl group (~4.75 ppm) are adjacent to the electron-withdrawing ester oxygen, shifting them downfield. They will appear as a doublet of triplets (dt) due to coupling with the adjacent alkene proton.
- The methylene protons of the glycine backbone (~4.05 ppm) are adjacent to both the carbonyl group and the protonated amine, resulting in a downfield shift. In D_2O, the coupling to the amine protons is lost due to exchange, so this signal will appear as a singlet.

Caption: ^{1}H NMR assignments for **Glycine allyl ester hydrochloride**.

^{13}C NMR Spectroscopy

Experimental Protocol: Acquiring the ^{13}C NMR Spectrum

- Sample Preparation: Use the same sample prepared for ^{1}H NMR. A higher concentration (20-50 mg) may be beneficial due to the lower natural abundance of ^{13}C.
- Instrument Setup:

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- Use a proton-decoupled pulse sequence (e.g., zgpg30) to simplify the spectrum to singlets for each unique carbon.
- Set the spectral width to cover the expected range (typically 0-200 ppm).
- A larger number of scans (e.g., 1024 or more) is required to achieve a good signal-to-noise ratio.

- Data Acquisition and Processing: Similar to ^{1}H NMR, acquire the FID, perform a Fourier transform, phase the spectrum, and calibrate the chemical shift scale.

Predicted ^{13}C NMR Data (100 MHz, D_2O)

Chemical Shift (δ, ppm)	Assignment
~170	C=O
~132	-CH=CH_2
~120	-CH=CH_2
~67	-O-CH_2-
~41	N^+H_3-CH_2-

Interpretation and Rationale:

- The carbonyl carbon (~170 ppm) is the most downfield due to the strong deshielding effect of the double bond to oxygen.
- The alkene carbons appear in the typical alkene region of the spectrum, with the internal carbon (~132 ppm) being slightly more downfield than the terminal carbon (~120 ppm).
- The allyl methylene carbon (~67 ppm) is shifted downfield by the adjacent ester oxygen.
- The glycine methylene carbon (~41 ppm) is shielded relative to the other carbons but is still downfield from a typical alkane due to the adjacent electron-withdrawing groups.

Infrared (IR) Spectroscopy

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IR spectroscopy is used to identify the functional groups present in a molecule.

Experimental Protocol: Acquiring the IR Spectrum

- Sample Preparation:
  - KBr Pellet: Grind a small amount of the solid sample with dry potassium bromide (KBr) and press it into a thin, transparent pellet.
  - Attenuated Total Reflectance (ATR): Place a small amount of the solid sample directly on the ATR crystal.
- Data Acquisition: Record the spectrum, typically over the range of 4000-400 cm^{-1}.

Predicted IR Absorption Bands

Wavenumber (cm^{-1})	Intensity	Functional Group
~3100-2800	Strong, Broad	N^+-H stretch (from N^+H_3)
~3080	Medium	=C-H stretch
~2950	Medium	C-H stretch (aliphatic)
~1740	Strong	C=O stretch (ester)
~1645	Medium	C=C stretch (alkene)
~1200	Strong	C-O stretch (ester)

Interpretation and Rationale:

- The broad and strong absorption in the 3100-2800 cm^{-1} region is characteristic of the stretching vibration of the ammonium (N^+-H) group.
- The peak around 1740 cm^{-1} is a strong indicator of the ester carbonyl (C=O) group.
- The presence of the allyl group is confirmed by the C=C stretch at ~1645 cm^{-1} and the =C-H stretch at ~3080 cm^{-1}.

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- The strong C-O stretch around 1200 cm^{-1} further supports the presence of the ester functionality.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule.

Experimental Protocol: Acquiring the Mass Spectrum

- Sample Introduction: The sample can be introduced via direct infusion or after separation by liquid chromatography.
- Ionization: Electrospray ionization (ESI) is a suitable technique for this polar and pre-charged molecule.
- Analysis: The ions are separated based on their mass-to-charge ratio (m/z) by a mass analyzer (e.g., quadrupole, time-of-flight).

Predicted Mass Spectrometry Data (ESI+)

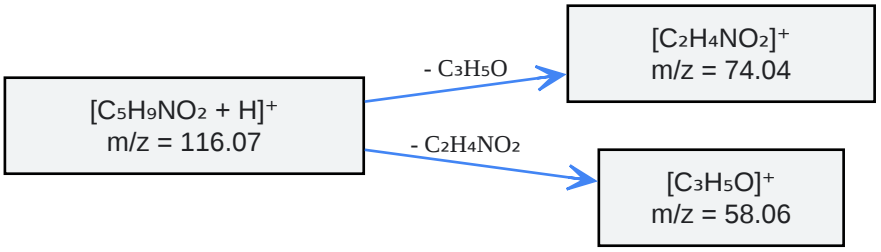
m/z	Interpretation
116.07	$[M+H]^+$ (protonated molecule, free base)
138.05	$[M+Na]^+$ (sodium adduct)
74.04	$[M - C_3H_5O]^+$ (loss of allyl oxide)
58.06	$[C_3H_5O]^+$ (allyl oxide fragment)

Interpretation and Fragmentation:

The molecular weight of the free base (Glycine allyl ester) is 115.13 g/mol . In positive ion ESI, the protonated molecule $[M+H]^+$ would be observed at an m/z of approximately 116.07. It is also common to observe adducts with sodium ($[M+Na]^+$) at m/z ~138.05.

A likely fragmentation pathway involves the cleavage of the ester bond, leading to the formation of fragments corresponding to the loss of the allyl group or the glycine moiety.

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Caption: Proposed ESI-MS fragmentation of Glycine allyl ester.

Summary of Spectroscopic Data

Technique	Key Observations
^{1}H NMR	Signals for allyl protons (~5.3-6.0 ppm), allyl methylene (~4.75 ppm), and glycine methylene (~4.05 ppm).
^{13}C NMR	Resonances for carbonyl (~170 ppm), alkene (~120-132 ppm), allyl methylene (~67 ppm), and glycine methylene (~41 ppm).
IR	Strong absorptions for N^{+}-H (~3100-2800 cm^{-1}), C=O (~1740 cm^{-1}), and C-O (~1200 cm^{-1}). Medium absorptions for C=C (~1645 cm^{-1}) and =C-H (~3080 cm^{-1}).
MS (ESI+)	Molecular ion $[M+H]^{+}$ at m/z 116.07, with characteristic fragments.

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